

Introduction: The Significance of Stable Isotope Labeling in Metabolism

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Compound of Interest

Compound Name: *N-Acetyl-L-glutamic-2,3,3,4,4-D5 acid*
Cat. No.: *B13866501*

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N-Acetyl-L-glutamic acid (NAG) is a pivotal molecule in cellular metabolism. In vertebrates, it functions as an essential allosteric activator for carbamoyl phosphate synthetase I (CPSI), the rate-limiting first step of the urea cycle, which detoxifies ammonia.[1][2] In prokaryotes and plants, it is a key intermediate in the biosynthesis of arginine.[3][4] Given its central role, the ability to accurately quantify NAG and trace its metabolic fate is crucial for researchers in metabolic disorders, drug development, and systems biology.

Stable isotope labeling, the incorporation of non-radioactive heavy isotopes like deuterium (^2H or D), carbon-13 (^{13}C), or nitrogen-15 (^{15}N) into a molecule, is a powerful technique for these investigations.[5][6] Unlike their radioactive counterparts, stable isotopes are safe and do not decay, making them ideal for in vivo studies.[5] The resulting isotopically labeled compound is chemically identical to its natural counterpart but has a higher mass, allowing it to be distinguished and quantified by mass spectrometry (MS) or nuclear magnetic resonance (NMR) spectroscopy.[6][7]

This guide provides a comprehensive technical overview of **N-Acetyl-L-glutamic-2,3,3,4,4-D5 acid**, a deuterated analog of NAG. We will delve into its precise chemical structure, the

rationale behind its design, methods for its quality control, and its critical applications as an internal standard and metabolic tracer.

Part 1: Chemical Structure and Properties

A precise understanding of the molecule's structure and properties is foundational to its effective use.

Nomenclature and Identification

The systematic identification of **N-Acetyl-L-glutamic-2,3,3,4,4-D5 acid** is summarized below.

Identifier	Value	Source(s)
IUPAC Name	(2S)-2-acetamido-2,3,3,4,4-pentadeuteriopentanedioic acid	[8][9]
CAS Number	66687-07-8	[10]
Molecular Formula	C ₇ H ₆ D ₅ NO ₅	[8]
Molecular Weight	194.20 g/mol	[8][11]
Unlabeled CAS	1188-37-0 (for N-Acetyl-L-glutamic acid)	[11][12][13]
Synonyms	N-Acetyl-L-glutamic-d5 Acid, Ac-L-Glu-OH-d5	[11][14]

Detailed Structural Elucidation

The structure of **N-Acetyl-L-glutamic-2,3,3,4,4-D5 acid** is defined by three key features: the N-acetyl-L-glutamic acid backbone, the L-stereochemistry at the alpha-carbon, and the specific positions of the five deuterium atoms.

- **Backbone:** The core is L-glutamic acid, a dicarboxylic amino acid, which is N-acetylated on its primary amine.

- **Stereochemistry:** The "L" designation refers to the stereochemical configuration at the chiral alpha-carbon (C2). In the Cahn-Ingold-Prelog priority system, this corresponds to an (S) configuration.^{[13][15]} This stereoisomer is the biologically active form in most organisms.
- **Deuterium Labeling:** The "2,3,3,4,4-D5" designation specifies that five hydrogen atoms on the glutamic acid backbone have been replaced by deuterium atoms. One deuterium is on the alpha-carbon (C2), two are on the beta-carbon (C3), and two are on the gamma-carbon (C4). The hydrogens on the acetyl group and the carboxylic acid groups remain as protium (¹H).

Caption: Molecular graph of **N-Acetyl-L-glutamic-2,3,3,4,4-D5 acid**.

Physicochemical and Isotopic Properties

The utility of a stable-labeled compound is defined by its purity. High isotopic enrichment ensures a clear signal distinct from the endogenous analyte, while high chemical purity prevents interference from other contaminants.

Property	Typical Value	Rationale and Significance
Isotopic Enrichment	≥98 atom % D	Indicates that at least 98% of the labeled molecules contain the desired five deuterium atoms. Minimizes signal overlap from lower-mass (D0 to D4) species. [8] [11]
Chemical Purity	≥98%	Ensures that the material is free from other chemical compounds that could interfere with analysis or biological activity. [8]
Appearance	Solid	The unlabeled compound is a solid at room temperature. [13]
Melting Point	~199 °C (unlabeled)	Provides a benchmark for the physical state of the compound; significant deviation could indicate impurity. [13]
Mass Shift	M+5	The molecular weight is 5 Daltons higher than the unlabeled analog (C ₇ H ₁₁ NO ₅ , MW 189.17), providing a distinct mass-to-charge ratio (m/z) in MS. [16]

Part 2: Synthesis and Quality Control

Rationale for the D5 Labeling Strategy

The choice of placing five deuterium atoms on the carbon backbone is deliberate.

- **Metabolic Stability:** The C-D bond is stronger than the C-H bond. Placing the labels on the carbon backbone, rather than on the exchangeable carboxylic acid or amide positions,

prevents the deuterium from being lost to the solvent (e.g., water) during sample preparation or metabolic processes.

- **Significant Mass Shift:** An M+5 shift provides excellent separation from the natural compound (M+0) in a mass spectrometer. This avoids interference from the natural isotopic abundance of the unlabeled analyte (primarily the ^{13}C isotopes), which creates smaller M+1 and M+2 peaks.^[7]
- **Ideal Internal Standard:** The labeled compound is expected to have nearly identical chemical and physical properties (e.g., solubility, ionization efficiency, chromatographic retention time) to the endogenous analyte. This co-elution and co-ionization is the cornerstone of the stable isotope dilution method, allowing for precise correction of sample loss during extraction and matrix effects during ionization.^[14]

Overview of Synthetic Strategies

While specific production methods are proprietary, the synthesis of deuterated amino acids generally involves established organic chemistry principles. A plausible route for **N-Acetyl-L-glutamic-2,3,3,4,4-D5 acid** could involve the catalytic deuteration of a suitable unsaturated precursor of glutamic acid, followed by N-acetylation.^{[17][18][19]} For example, a protected dehydro-glutamate derivative could be exposed to deuterium gas (D_2) in the presence of a metal catalyst (e.g., Palladium on a support) to saturate the double bonds with deuterium atoms. Subsequent deprotection and N-acetylation would yield the final product. The stereochemistry is controlled by using an L-configured starting material or through stereoselective synthesis steps.^[20]

Quality Control and Structural Validation

Every batch of a stable-labeled standard must be rigorously validated to ensure its identity, purity, and isotopic enrichment. This self-validating system ensures the trustworthiness of any quantitative data generated using the standard.

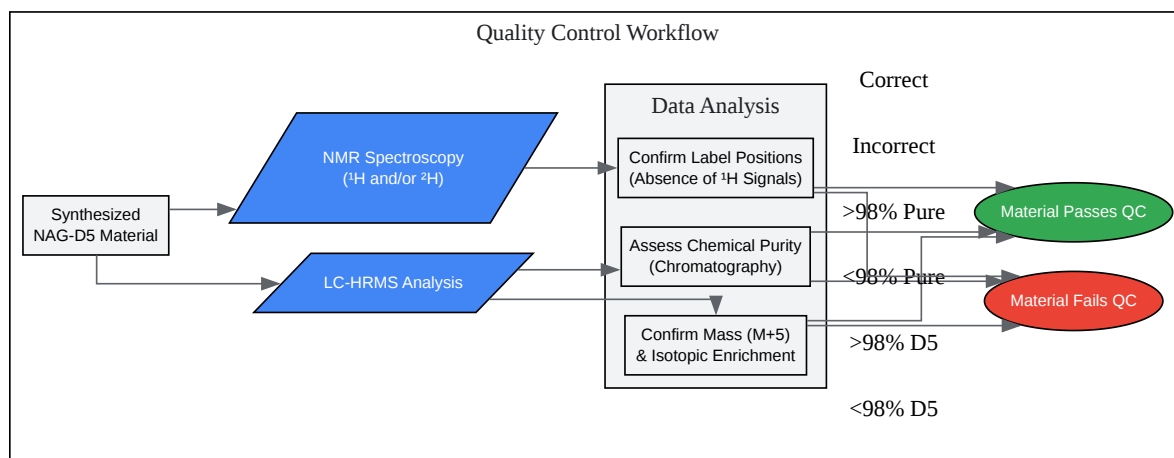
Objective: To confirm the molecular weight and determine the isotopic enrichment.

- **Sample Preparation:** Dissolve a small amount of **N-Acetyl-L-glutamic-2,3,3,4,4-D5 acid** in a suitable solvent (e.g., methanol/water).

- Analysis Method: Use high-resolution mass spectrometry (HRMS), such as via a Q-TOF or Orbitrap instrument, coupled with liquid chromatography (LC).
- LC Separation: Inject the sample onto a reverse-phase C18 column to chromatographically separate the analyte from any potential impurities.
- MS Detection: Acquire full scan mass spectra in negative ion mode, as carboxylic acids deprotonate readily.
- Expected Outcome:
 - A major peak should be observed at the m/z corresponding to the deprotonated molecule $[M-H]^-$, which for $C_7H_5D_5NO_5^-$ is approximately 193.10.
 - The isotopic distribution should confirm that the $M+5$ species is the most abundant (>98%). The relative intensities of the $M+0$ to $M+4$ peaks should be minimal.

Objective: To confirm the precise location of the deuterium atoms.

- Sample Preparation: Dissolve the compound in a suitable deuterated solvent that does not have signals in the regions of interest (e.g., D_2O or $DMSO-d_6$).
- 1H NMR Analysis: Acquire a proton NMR spectrum. The signals corresponding to the protons at positions 2, 3, and 4 of the glutamic acid backbone (typically found between ~1.8-2.3 ppm and ~4.1 ppm for the alpha-proton in the unlabeled compound) should be absent or significantly diminished (>98% reduction in integration).[\[13\]](#)[\[21\]](#) The signals for the acetyl methyl protons (~2.0 ppm) and the amide proton should remain.
- 2H NMR Analysis (Optional): A deuterium NMR spectrum would show signals at the chemical shifts corresponding to the C2, C3, and C4 positions, providing direct evidence of the deuterium labels.



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Caption: A typical quality control workflow for validating labeled compounds.

Part 3: Applications in Research

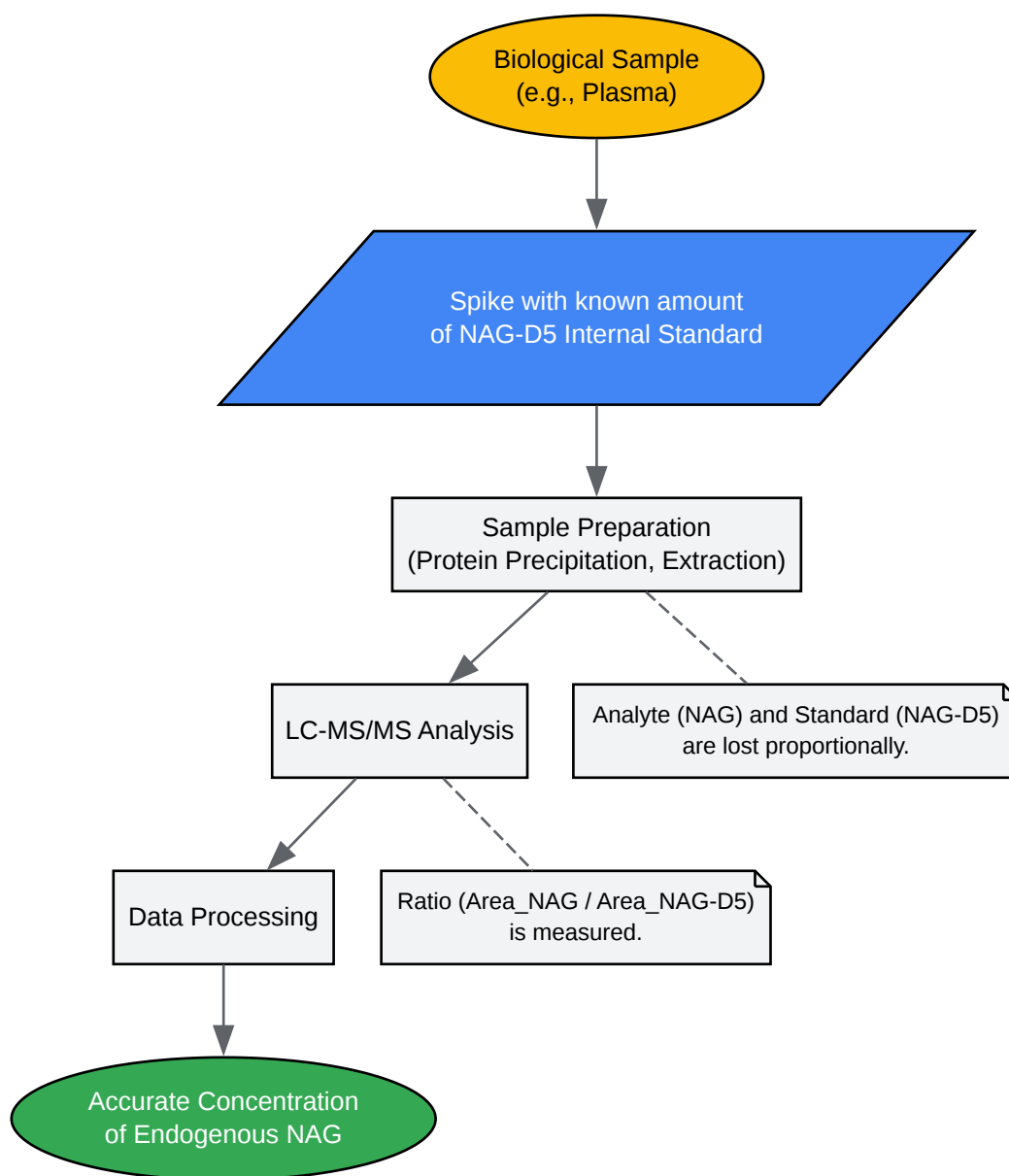
The validated **N-Acetyl-L-glutamic-2,3,3,4,4-D5 acid** serves as a powerful tool for quantitative and mechanistic studies.

Internal Standard for Quantitative Mass Spectrometry

The gold standard for quantifying small molecules in complex biological matrices (e.g., plasma, urine, cell lysates) is the stable isotope dilution LC-MS/MS assay.^[1]

Causality: The core principle is that the isotopically labeled internal standard (IS) behaves identically to the endogenous analyte during sample processing and analysis. Any loss of analyte during extraction will be matched by a proportional loss of the IS. Any suppression of the MS signal due to matrix components will affect both the analyte and the IS equally. Therefore, the ratio of the analyte signal to the IS signal remains constant and is directly proportional to the analyte's concentration.

- Sample Collection: Collect human plasma samples.
- Standard Spiking: To a known volume of plasma (e.g., 100 μ L), add a small, precise amount of **N-Acetyl-L-glutamic-2,3,3,4,4-D5 acid** solution at a known concentration.
- Protein Precipitation: Add a cold organic solvent (e.g., 400 μ L of acetonitrile) to precipitate proteins, which would otherwise interfere with the analysis. Vortex and centrifuge to pellet the proteins.
- Supernatant Evaporation & Reconstitution: Transfer the supernatant to a new tube, evaporate to dryness under a stream of nitrogen, and reconstitute in a small volume of LC mobile phase. This step concentrates the sample.
- LC-MS/MS Analysis:
 - Inject the reconstituted sample into an LC-MS/MS system.
 - The unlabeled NAG and the D5-labeled IS will co-elute from the LC column.
 - Set the mass spectrometer to use Multiple Reaction Monitoring (MRM). Monitor a specific precursor-to-product ion transition for unlabeled NAG (e.g., m/z 188 $\rightarrow$ 84) and a separate transition for the D5-labeled IS (e.g., m/z 193 $\rightarrow$ 89).
- Quantification: Create a calibration curve using known concentrations of unlabeled NAG spiked with the same amount of IS. Plot the ratio of the analyte peak area to the IS peak area against the concentration. Determine the concentration of NAG in the unknown samples by interpolating their peak area ratios on this curve.



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Caption: Workflow for stable isotope dilution mass spectrometry.

Tracer in Metabolic Flux Analysis

Beyond quantification, **N-Acetyl-L-glutamic-2,3,3,4,4-D5 acid** can be used as a metabolic tracer to study the dynamics of pathways.^{[22][23]}

Causality: By introducing the labeled compound into a biological system (e.g., cell culture), researchers can track the movement of the deuterium atoms as the molecule is processed. If

NAG is metabolized into other compounds, those downstream metabolites will carry the D5 label (or a fragment of it), allowing for the identification of novel pathways and the measurement of flux, or the rate of turnover, through known pathways.^{[7][22]}

For example, if studying arginine biosynthesis in an organism where NAG is a direct precursor, one could supply the cells with NAG-D5. Subsequent analysis of intracellular arginine would reveal an M+5 labeled version, confirming the pathway's activity and allowing for the calculation of its contribution to the total arginine pool.

Conclusion

N-Acetyl-L-glutamic-2,3,3,4,4-D5 acid is more than just a deuterated molecule; it is a precision tool engineered for high-impact biological research. Its well-defined structure, characterized by stable deuterium labeling at five specific positions on the L-isomer backbone, makes it an ideal internal standard for accurate quantification and a reliable tracer for dynamic metabolic studies. The rigorous quality control measures used to validate its chemical purity and isotopic enrichment ensure the trustworthiness of the data it helps generate. For researchers and drug developers investigating the urea cycle, amino acid metabolism, and associated inborn errors, this compound is indispensable for achieving the highest standards of scientific accuracy and generating novel insights into cellular function.

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